

Application Notes and Protocols for AB21 Hydrochloride Subcutaneous Injection

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Compound of Interest

Compound Name: AB21 hydrochloride

Cat. No.: B15620842

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AB21 hydrochloride is a potent and selective antagonist of the Sigma-1 Receptor (S1R), a unique ligand-operated chaperone protein located at the endoplasmic reticulum-mitochondria interface.^[1] Due to the role of S1R in modulating various cellular processes, including pain signaling, S1R antagonists are being investigated as potential therapeutics for neuropathic pain.^[2] Preclinical studies have demonstrated the efficacy of **AB21 hydrochloride** in animal models of pain, suggesting its potential as a novel, non-opioid analgesic.^{[1][3]}

These application notes provide a comprehensive guide for the subcutaneous administration of **AB21 hydrochloride** in a research setting, along with protocols for preclinical evaluation.

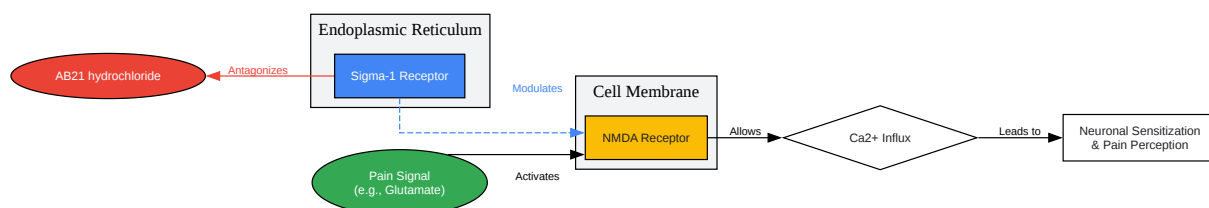
Chemical and Physical Properties

A summary of the key chemical and physical properties of **AB21 hydrochloride** is provided in Table 1.

Property	Value
Chemical Name	AB21 hydrochloride
CAS Number	3026677-24-4[1][4]
Molecular Formula	C23H29ClN2O[4]
Molecular Weight	384.94 g/mol [4]
Target	Sigma-1 Receptor (S1R)[4]
Solubility	Soluble in DMSO (8.33 mg/mL)[1][4]
Storage	Store at 4°C, sealed and protected from moisture and light. For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month.[1][4]

Mechanism of Action

AB21 hydrochloride is a high-affinity antagonist of the Sigma-1 Receptor (S1R), with a K_i of 13 nM, and shows selectivity over the Sigma-2 Receptor (S2R), with a K_i of 102 nM.[1][4] The S1R is a chaperone protein that modulates the function of various ion channels and receptors, including NMDA receptors, which are pivotal in pain modulation.[2] By binding to and antagonizing the S1R, **AB21 hydrochloride** is thought to inhibit the S1R-NR1 interaction, leading to the attenuation of NMDA receptor-mediated pain signaling and amplification.[2]



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Proposed signaling pathway of a Sigma-1 receptor antagonist.

Preclinical Data

In Vivo Efficacy

A preclinical study in a capsaicin-induced pain model in mice demonstrated the in vivo efficacy of **AB21 hydrochloride**.

Animal Model	Administration Route	Dose	Outcome
Capsaicin-induced mechanical hypersensitivity in mice	Subcutaneous (s.c.)	20 mg/kg	Complete reversal of mechanical allodynia. [1][4]

Pharmacokinetics

Specific pharmacokinetic data for **AB21 hydrochloride** is not currently available in the public domain. Preclinical studies are required to determine key parameters such as half-life ($t_{1/2}$), clearance (CL), volume of distribution (Vd), and bioavailability. For context, other selective S1R antagonists have been reported with varying pharmacokinetic profiles. For example, in a study with healthy volunteers, the S1R antagonist MR309 showed a pharmacokinetic profile suitable for once or twice-daily dosing.[5] Another S1R antagonist, S1RA (E-52862), exhibited fast absorption and slow elimination in Phase I studies.[6]

Parameter	Value
Half-life ($t_{1/2}$)	To be determined
Clearance (CL)	To be determined
Volume of Distribution (Vd)	To be determined
Bioavailability (Subcutaneous)	To be determined

Toxicology

Detailed toxicology data for **AB21 hydrochloride**, such as the LD50 and No Observed Adverse Effect Level (NOAEL), are not publicly available. As with any investigational compound, a comprehensive toxicology program, including acute and repeated-dose toxicity studies, is necessary to establish a safety profile.

Study Type	Species	Route	Key Findings
Acute Toxicity (LD50)	To be determined	Subcutaneous	To be determined
Repeated-Dose Toxicity	To be determined	Subcutaneous	To be determined
Safety Pharmacology	To be determined	Subcutaneous	To be determined

Experimental Protocols

Protocol for Subcutaneous Administration in Rodents

This protocol provides a general guideline for the subcutaneous administration of **AB21 hydrochloride** in mice or rats for efficacy studies.

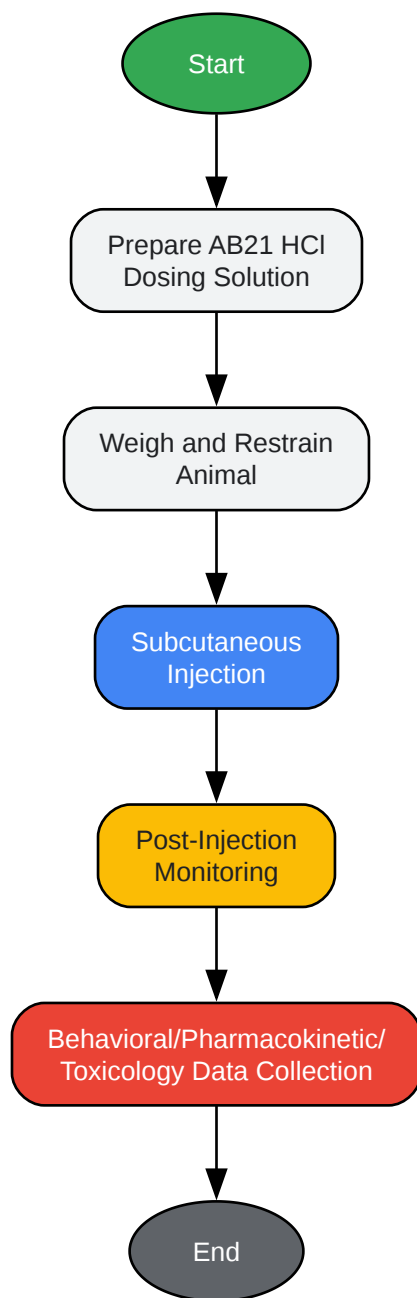
Materials:

- **AB21 hydrochloride**
- Sterile vehicle (e.g., 0.9% saline, or as determined by formulation development)
- Sterile syringes (1 mL) and needles (25-27 gauge)
- 70% ethanol
- Animal balance

Procedure:

- Preparation of Dosing Solution:

- Aseptically prepare the dosing solution of **AB21 hydrochloride** in the desired sterile vehicle to the target concentration.
- Ensure the solution is homogenous and free of particulates.
- Animal Preparation:
 - Weigh each animal to determine the precise injection volume.
 - Gently restrain the animal. For mice, this can be done by scruffing the neck. For rats, a towel may be used for gentle restraint.
- Injection Procedure:
 - Identify the injection site, typically the loose skin over the back between the shoulder blades.
 - Wipe the injection site with 70% ethanol and allow it to dry.
 - Gently lift the skin to form a "tent."
 - Insert the needle, bevel up, at the base of the tented skin, parallel to the body.
 - Aspirate slightly to ensure the needle is not in a blood vessel.
 - Slowly inject the calculated volume of the **AB21 hydrochloride** solution.
 - Withdraw the needle and apply gentle pressure to the injection site if necessary.
- Post-Injection Monitoring:
 - Return the animal to its cage and monitor for any immediate adverse reactions.
 - Observe the animals regularly according to the study protocol.



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Experimental workflow for a preclinical in vivo study.

Outline for a Preclinical Pharmacokinetic Study

- Objective: To determine the pharmacokinetic profile of **AB21 hydrochloride** following subcutaneous administration in a relevant animal species (e.g., rat).
- Study Design:

- Administer a single subcutaneous dose of **AB21 hydrochloride** to a cohort of animals.
- Collect blood samples at predetermined time points (e.g., 0, 0.25, 0.5, 1, 2, 4, 8, 12, 24 hours post-dose).
- Process blood samples to obtain plasma.
- Bioanalysis:
 - Develop and validate a sensitive bioanalytical method (e.g., LC-MS/MS) for the quantification of **AB21 hydrochloride** in plasma.
- Data Analysis:
 - Calculate key pharmacokinetic parameters using appropriate software (e.g., Phoenix WinNonlin).

Outline for a Preclinical Toxicology Study

- Objective: To assess the safety profile of **AB21 hydrochloride** following subcutaneous administration.
- Study Types:
 - Acute Toxicity: Determine the maximum tolerated dose (MTD) and identify signs of toxicity after a single high dose.
 - Repeated-Dose Toxicity: Administer **AB21 hydrochloride** daily for a specified duration (e.g., 14 or 28 days) to evaluate potential target organ toxicity.
- Endpoints:
 - Clinical observations
 - Body weight changes
 - Food and water consumption
 - Hematology and clinical chemistry

- Gross pathology and histopathology of major organs

Disclaimer

This document is intended for research purposes only. The information provided is based on publicly available data and general scientific principles. Specific pharmacokinetic and toxicological properties of **AB21 hydrochloride** have not been fully characterized and must be determined through appropriate preclinical studies. All animal experiments should be conducted in accordance with institutional and national guidelines for animal care and use.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Tonix Pharmaceuticals Announces Licensing TNX-4900, a Selective Sigma-1 Receptor Antagonist for Chronic Neuropathic Pain from Rutgers University :: Tonix Pharmaceuticals Holding Corp. (TNXP) [ir.tonixpharma.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. Pharmacokinetics and brain σ_1 receptor occupancy of MR309, a selective σ_1 receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Safety, tolerability and pharmacokinetics of single and multiple doses of a novel sigma-1 receptor antagonist in three randomized phase I studies - PMC [pmc.ncbi.nlm.nih.gov]
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